

Application Notes and Protocols for Tiratricol in Cell Culture

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Compound of Interest

Compound Name: Tiratricol

Cat. No.: B1682914

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Introduction to Tiratricol

Tiratricol, also known as 3,3',5-Triiodothyroacetic acid (TRIAC), is a naturally occurring metabolite of the thyroid hormone triiodothyronine (T3).[1][2][3] It acts as an analog to thyroid hormones and demonstrates a high affinity for thyroid hormone receptors (TRs), specifically TR α and TR β . [4][5][6] This interaction allows **Tiratricol** to mimic the physiological effects of T3 by modulating the expression of target genes involved in critical cellular processes such as metabolism, growth, and development.[5][7]

A key feature of **Tiratricol** is its ability to enter cells independently of the Monocarboxylate transporter 8 (MCT8), a protein essential for the transport of T3 and T4 into certain tissues, including the brain.[1][3][6][8] This characteristic makes **Tiratricol** a valuable tool for studying thyroid hormone action in MCT8-deficient cellular models and a promising therapeutic agent for conditions like Allan-Herndon-Dudley Syndrome, which is caused by MCT8 deficiency.[1][3][8] In cell culture, **Tiratricol** is utilized to investigate thyroid hormone signaling, metabolic regulation, and its potential therapeutic effects.

Physicochemical Properties and Solubility

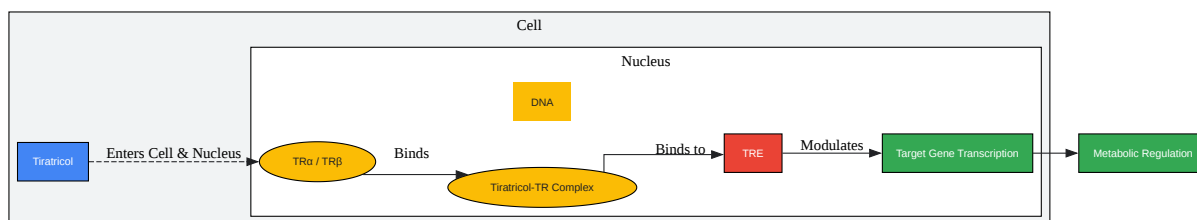
Tiratricol is supplied as a crystalline solid and exhibits solubility in organic solvents.[4] It is crucial to use appropriate solvents to prepare stock solutions for cell culture applications. The solubility of **Tiratricol** in various solvents is summarized below.

Property	Value
Synonym	3,3',5-Triiodothyroacetic acid (TRIAC)[2][4]
Molecular Formula	C14H9I3O4[4][9]
Molecular Weight	621.9 g/mol [4]
Appearance	Crystalline solid[4]
Storage	Store powder at -20°C for up to 4 years[4]

Solvent	Solubility	Notes
DMSO	≥29.5 mg/mL[9][10], approximately 30 mg/mL[4], up to 100 mg/mL[11]	Fresh, non-hygroscopic DMSO is recommended for optimal solubility.[11][12]
Ethanol	Approximately 30 mg/mL[4]	
Dimethylformamide	Approximately 30 mg/mL[4]	
Water	Insoluble or slightly soluble (<1 mg/mL)[2]	

Mechanism of Action: Signaling Pathway

Tiratricol exerts its biological effects by functioning as a thyroid hormone receptor agonist.[4] It enters the cell, translocates to the nucleus, and binds to TR α and TR β . [5][6] This binding induces a conformational change in the receptor, which then interacts with thyroid hormone response elements (TREs) on the DNA.[5] This interaction modulates the transcription of target genes, leading to changes in protein synthesis and cellular function, particularly those related to metabolism.[5]



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Caption: **Tiratricol** signaling pathway.

Experimental Protocols

Preparation of Tiratricol Stock Solution (10 mM)

Materials:

- **Tiratricol** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sterile syringe filters (0.22 μm)

Protocol:

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses. Handle **Tiratricol** powder in a chemical fume hood.
- Calculation:
 - Molecular Weight of **Tiratricol**: 621.9 g/mol
 - To prepare a 10 mM stock solution, you will need 6.219 mg of **Tiratricol** per 1 mL of DMSO.
 - For example, to prepare 2 mL of a 10 mM stock solution, weigh out 12.438 mg of **Tiratricol**.
- Weighing: Carefully weigh the calculated amount of **Tiratricol** powder and place it into a sterile microcentrifuge tube or vial.
- Dissolving: Add the appropriate volume of DMSO to the tube containing the **Tiratricol** powder. For instance, add 2 mL of DMSO for 12.438 mg of **Tiratricol**.
- Mixing: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming (to 37°C) or sonication can be used to aid dissolution if necessary.[\[2\]](#)[\[10\]](#)
- Sterilization: Filter-sterilize the stock solution using a 0.22 µm syringe filter into a new sterile tube.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[2\]](#)[\[12\]](#) Store the aliquots at -20°C or -80°C. The stock solution is stable for at least 6 months when stored at -80°C.[\[10\]](#)[\[12\]](#)

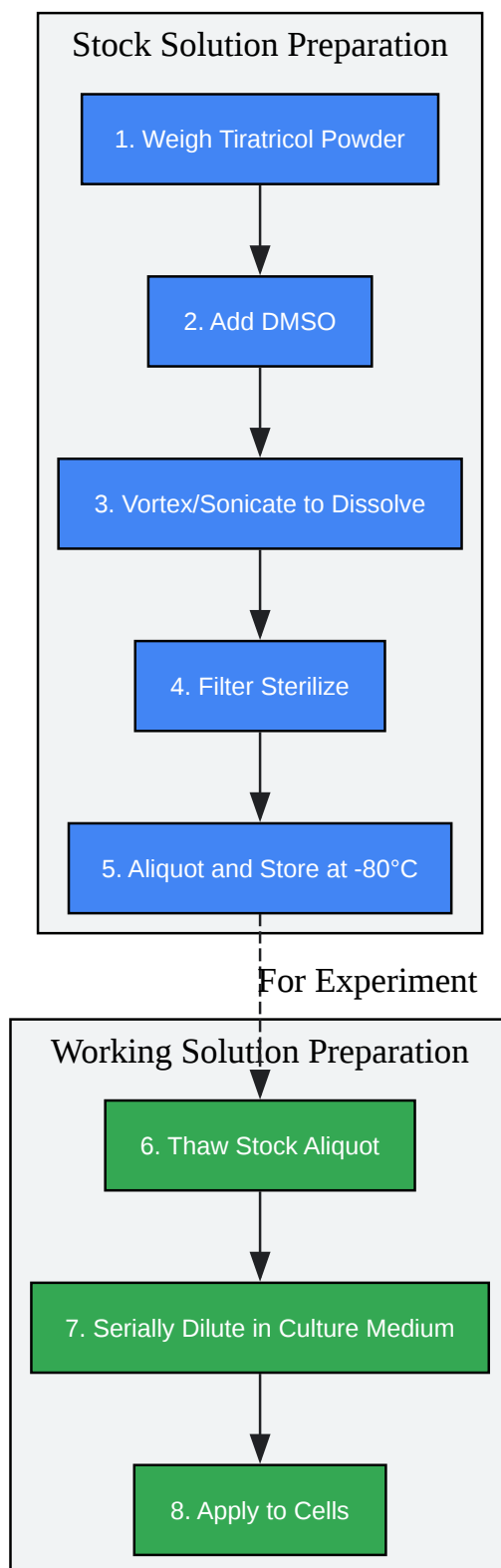
Preparation of Working Solution for Cell Culture

Materials:

- **Tiratricol** stock solution (10 mM in DMSO)
- Pre-warmed complete cell culture medium

Protocol:

- Thawing: Thaw an aliquot of the **Tiratricol** stock solution at room temperature.
- Dilution: Dilute the stock solution into pre-warmed complete cell culture medium to achieve the desired final concentration. It is recommended to perform serial dilutions.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
 - Example for a 1 μM final concentration:
 - First, prepare an intermediate dilution by adding 10 μL of the 10 mM stock solution to 990 μL of cell culture medium to get a 100 μM solution.
 - Then, add 10 μL of the 100 μM intermediate solution to 990 μL of cell culture medium to achieve the final concentration of 1 μM .
- Mixing: Gently mix the working solution by pipetting or inverting the tube.
- Application: Add the freshly prepared working solution to your cell cultures. Remember to include a vehicle control (medium with the same final concentration of DMSO) in your experiments.



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Caption: Workflow for preparing **Tiratricol** solutions.

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References

- 1. clinicaltrials.eu [clinicaltrials.eu]
- 2. Tiratricol | Thyroid hormone receptor(THR) | TargetMol [targetmol.com]
- 3. Tiratricol - Wikipedia [en.wikipedia.org]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. What is the mechanism of Tiratricol? [synapse.patsnap.com]
- 6. go.drugbank.com [go.drugbank.com]
- 7. What is Tiratricol used for? [synapse.patsnap.com]
- 8. horizonscandb.pcori.org [horizonscandb.pcori.org]
- 9. raybiotech.com [raybiotech.com]
- 10. glpbio.com [glpbio.com]
- 11. selleckchem.com [selleckchem.com]
- 12. medchemexpress.com [medchemexpress.com]
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